

Physical properties of Ethyl 4-ethylbenzoate (boiling point, density)

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Compound of Interest

Compound Name: *Ethyl 4-ethylbenzoate*

Cat. No.: *B1605955*

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Physical Properties of Ethyl 4-ethylbenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Ethyl 4-ethylbenzoate**, specifically focusing on its boiling point and density. Due to the limited availability of experimentally determined data in publicly accessible databases, this document outlines the computed properties and provides detailed, standardized experimental protocols for their determination. This guide is intended to serve as a valuable resource for laboratory professionals engaged in the characterization of this compound.

Quantitative Data Summary

While experimentally determined values for the boiling point and density of **Ethyl 4-ethylbenzoate** are not readily available in the cited literature, computed properties have been reported. These theoretical values, sourced from comprehensive chemical databases, provide useful estimates for researchers.

Physical Property	Value	Source
Boiling Point	Not available	Not available
Density	Not available	Not available
Molecular Weight	178.23 g/mol	PubChem[1]
Molecular Formula	C ₁₁ H ₁₄ O ₂	PubChem[1]

Note: The absence of readily available experimental data underscores the importance of empirical determination for any application requiring precise physical property values.

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **Ethyl 4-ethylbenzoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2] Several methods can be employed for this determination, with the choice often depending on the sample volume available.

2.1.1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable for small sample volumes (less than 0.5 mL).[3]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (Bunsen burner or oil bath), and rubber band or wire for attachment.
- Procedure:
 - A small amount of the liquid sample is placed into the small test tube.
 - The capillary tube is placed inside the test tube with its open end downwards.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.

- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[3]

2.1.2. Simple Distillation Method

For larger sample volumes (at least 5 mL), simple distillation provides a more accurate determination of the boiling point.^{[2][4]}

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample and a few boiling chips are placed in the distillation flask.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is heated, and the liquid is brought to a boil.
 - The temperature is recorded when the vapor condensation front is stable and distillation is occurring at a steady rate. This temperature is the boiling point.
 - It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density

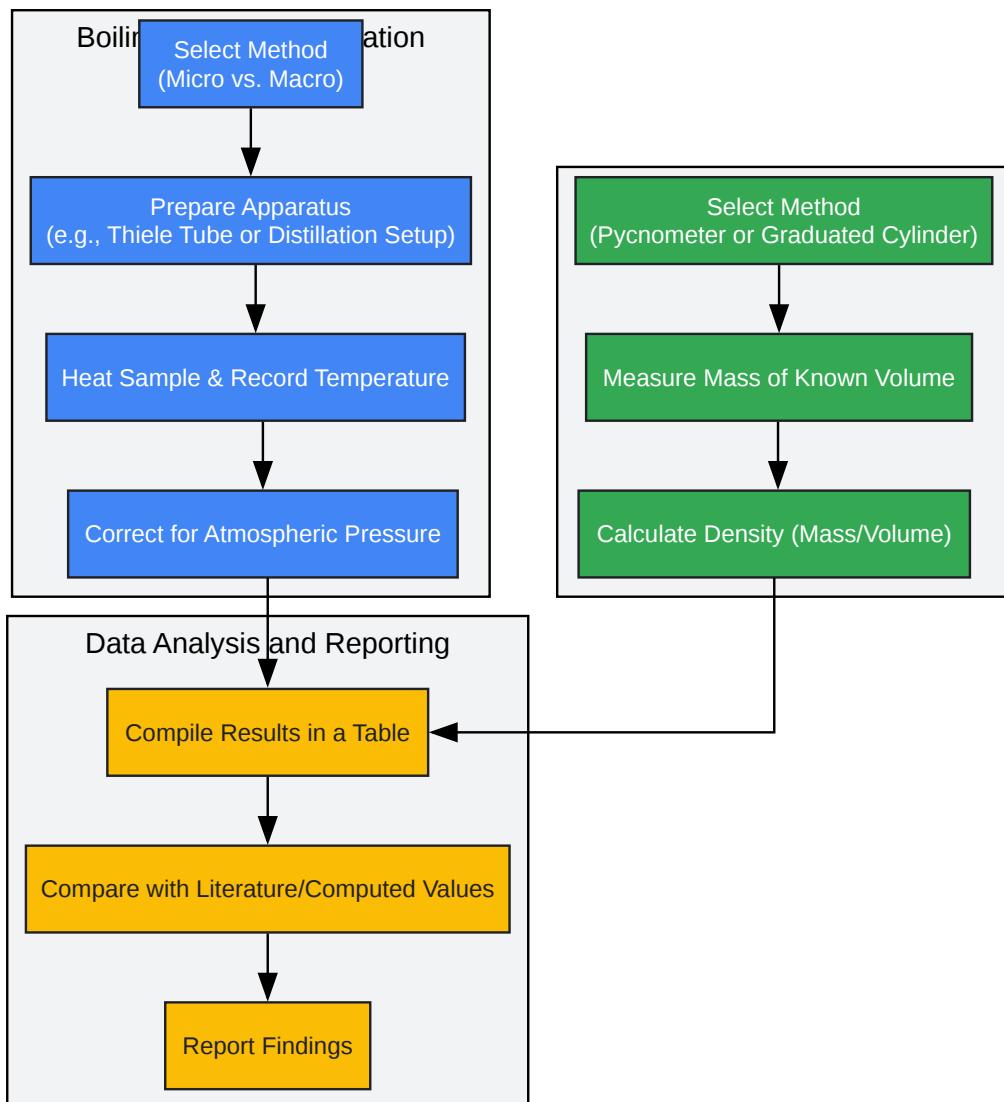
Density is the mass of a substance per unit volume.^[5] For a liquid, this is typically determined by accurately measuring the mass of a known volume.

- Apparatus: Pycnometer (density bottle) or a graduated cylinder and a precise analytical balance.
- Procedure using a Graduated Cylinder:
 - The mass of a clean, dry graduated cylinder is measured on the analytical balance.
 - A specific volume of the liquid is carefully added to the graduated cylinder, reading the volume from the bottom of the meniscus.
 - The mass of the graduated cylinder with the liquid is measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
 - The density is calculated using the formula: Density = Mass / Volume.^{[5][6]}
- Procedure using a Pycnometer (for higher accuracy):
 - The mass of the clean, dry, and empty pycnometer is determined.
 - The pycnometer is filled with the liquid, ensuring no air bubbles are trapped, and the stopper is inserted. Any excess liquid is carefully wiped from the outside.
 - The mass of the filled pycnometer is measured.
 - The mass of the liquid is determined by subtraction.
 - The volume of the pycnometer is known (often calibrated with a liquid of known density, like water).
 - The density of the sample is calculated.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a liquid compound like **Ethyl 4-ethylbenzoate**.

Workflow for Physical Property Determination



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